

4-Bromo-3-(trifluoromethyl)quinoline molecular structure and IUPAC name

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Compound of Interest

Compound Name: 4-Bromo-3-(trifluoromethyl)quinoline

Cat. No.: B1278517

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An In-depth Technical Guide to 4-Bromo-3-(trifluoromethyl)quinoline

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **4-Bromo-3-(trifluoromethyl)quinoline**, a key intermediate in the development of pharmaceuticals and agrochemicals. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Molecular Structure and Identification

4-Bromo-3-(trifluoromethyl)quinoline is a halogenated quinoline derivative with the chemical formula $C_{10}H_5BrF_3N$. Its structure features a quinoline core substituted with a bromine atom at the 4-position and a trifluoromethyl group at the 3-position.

IUPAC Name: **4-Bromo-3-(trifluoromethyl)quinoline**

CAS Number: 590371-97-4

Molecular Formula: $C_{10}H_5BrF_3N$

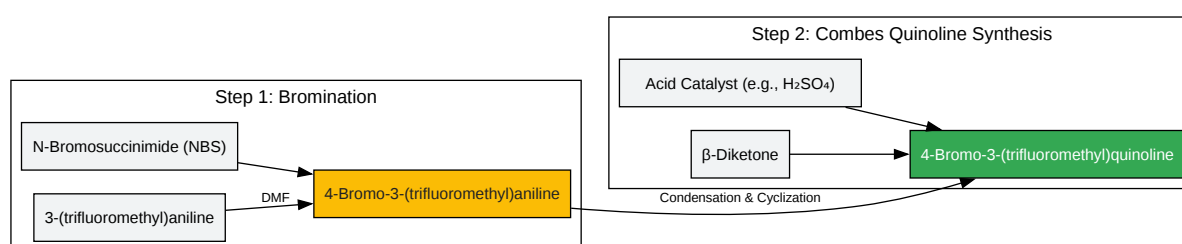
The presence of the bromine atom and the trifluoromethyl group significantly influences the electronic properties and reactivity of the quinoline ring system, making it a versatile building

block in organic synthesis.

Molecular Visualization

The two-dimensional chemical structure of **4-Bromo-3-(trifluoromethyl)quinoline** is depicted below. This visualization was generated using the SMILES notation:

C1=CC=C2C(C(=C(C=N2)Br)C(F)(F)F)=C1.



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